

# Personal protective equipment for handling SR1078

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR1078

Cat. No.: B1681099

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## Essential Safety and Handling Guide for SR1078

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **SR1078**, a selective agonist of Retinoic Acid-related Orphan Receptors (RORs)  $\alpha$  and  $\gamma$ .

This document provides critical safety and logistical information to ensure the safe and effective use of **SR1078** in a laboratory setting. Adherence to these guidelines is essential to minimize risks and maintain a safe research environment.

## Chemical and Physical Properties

**SR1078** is a potent research compound requiring careful handling. Below is a summary of its key chemical and physical properties.

Property	Value
Chemical Name	N-[4-[2,2,2-Trifluoro-1-hydroxy-1-(trifluoromethyl)ethyl]phenyl]-4-(trifluoromethyl)benzamide
Molecular Formula	C <sub>17</sub> H <sub>10</sub> F <sub>9</sub> NO <sub>2</sub>
Molecular Weight	431.25 g/mol
CAS Number	1246525-60-9
Appearance	White solid
Storage Temperature	-20°C
Solubility	Soluble in DMSO and Ethanol

## Hazard Identification and Personal Protective Equipment (PPE)

**SR1078** is classified as harmful if swallowed (Acute toxicity, oral - Category 4, H302)[1]. It is also categorized as a combustible solid. Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields are required to prevent eye contact[1].
- Hand Protection: Wear appropriate chemical-resistant protective gloves[1].
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact[1].
- Respiratory Protection: A suitable respirator should be used, especially when handling the compound as a powder or when aerosol formation is possible. Work should be conducted in a well-ventilated area, preferably in a fume hood[1][2].

# Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **SR1078** is crucial for safety and experimental accuracy.

## 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. A chemical fume hood is highly recommended[1][2].
- Verify that a safety shower and an eye wash station are readily accessible[1].
- Before handling, ensure all necessary PPE is donned correctly.

## 2. Weighing and Reconstitution:

- Handle the solid compound carefully to avoid dust formation[2].
- Weigh the required amount of **SR1078** in a contained environment, such as a weighing enclosure or fume hood.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing. **SR1078** is soluble in DMSO and ethanol.

## 3. During Use:

- Avoid inhalation, and contact with eyes and skin[1][2].
- Do not eat, drink, or smoke in the laboratory area where **SR1078** is being handled[1].
- Wash hands thoroughly after handling the compound, even if gloves were worn[1].

# Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

## First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[1][2].
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water. Seek medical attention[1][2].

- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[1][2].
- Ingestion: If swallowed, wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention[1][2].

#### Accidental Release Measures:

- Small Spills:
  - Ensure the area is well-ventilated and wear full PPE.
  - Absorb any liquid spills with an inert material (e.g., vermiculite, sand, or earth).
  - For solid spills, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal.
- Large Spills:
  - Evacuate the area immediately.
  - Prevent the spill from entering drains or waterways.
  - Contact your institution's environmental health and safety department for assistance with cleanup.

## Disposal Plan

Proper disposal of **SR1078** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

#### Waste Disposal:

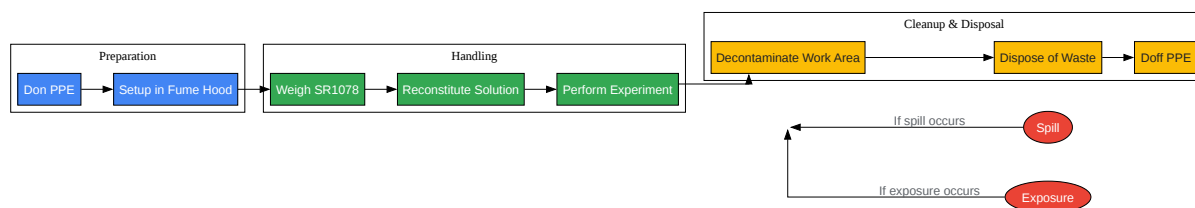
- Dispose of **SR1078** waste and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of chemical waste[1]. Do not dispose of it down the drain or in the regular trash.

- Consult with your institution's environmental health and safety office for specific guidance on chemical waste disposal procedures.

#### Container Disposal:

- Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected and treated as hazardous waste.
- Once cleaned, containers can be disposed of according to institutional guidelines for chemical waste containers.

Diagram: **SR1078** Safe Handling Workflow



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Ontario, CA 91761, United States

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